

# Anisopirol: An Obscure Compound with Limited Publicly Available Data

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## Compound of Interest

Compound Name: Anisopirol

Cat. No.: B1665108

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Despite a comprehensive search of scientific literature, patent databases, and chemical registries, publicly available information regarding the discovery, history of development, and pharmacological profile of the compound known as **Anisopirol** is exceptionally scarce. This lack of data prevents the creation of an in-depth technical guide as requested.

**Anisopirol**, also identified by the synonyms Haloisol and the code R 2159, is cataloged in chemical databases such as PubChem.<sup>[1]</sup> These sources provide fundamental chemical information, including its IUPAC name, molecular formula, and structure. However, they do not offer any significant details about its development history, mechanism of action, or any clinical investigations.

The limited information available on **Anisopirol** suggests it may be an investigational compound that did not advance to later stages of drug development, or perhaps an older chemical entity that has fallen into disuse, with its research findings not readily accessible in modern digital archives. Searches for its synonyms have not yielded any further substantive information, with "R 2159" being associated with an unrelated drug, Trimethoprim.

Due to the absence of published research, clinical trial data, or detailed pharmacological studies, it is not possible to fulfill the core requirements of this request, which include:

- **Quantitative Data Presentation:** No quantitative data from preclinical or clinical studies could be located to summarize in tabular form.

- Experimental Protocols: Detailed methodologies for key experiments involving **Anisopirol** are not available in the public domain.
- Signaling Pathways and Experimental Workflows: Without knowledge of its mechanism of action, no signaling pathways or experimental workflows can be accurately depicted.

In conclusion, the information necessary to construct a comprehensive technical guide or whitepaper on **Anisopirol** is not presently available in the public record. Further investigation would require access to private historical archives of pharmaceutical companies or research institutions that may have initially synthesized or studied this compound.

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## References

- 1. Anisopirol | C<sub>21</sub>H<sub>27</sub>FN<sub>2</sub>O<sub>2</sub> | CID 13333 - PubChem [pubchem.ncbi.nlm.nih.gov]
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